

# Application Notes and Protocols for the Use of Phenanthrenone in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenanthrenone

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## Introduction

**Phenanthrenone**, a carbonyl-bridged derivative of phenanthrene, is an emerging building block in organic synthesis. Its unique electronic and structural properties, arising from the fusion of a fluorenone and a phenanthrene framework, make it a versatile scaffold for the construction of complex polycyclic aromatic hydrocarbons (PAHs) and a promising candidate for applications in materials science and medicinal chemistry.<sup>[1][2]</sup> The electron-deficient nature of the **phenanthrenone** core also allows for its use as an organic photoredox catalyst.<sup>[1][2]</sup> This document provides detailed application notes and experimental protocols for the synthesis and utilization of **phenanthrenone** in various organic transformations.

## Synthesis of Phenanthrenone Derivatives

A novel and efficient method for the synthesis of **phenanthrenone** derivatives involves a palladium-catalyzed annulation reaction between 4,5-dibromo-9-fluorenone and internal alkynes.<sup>[1][2]</sup> This method offers a streamlined approach to a variety of substituted **phenanthrenones** in moderate yields.

### Table 1: Palladium-Catalyzed Synthesis of Phenanthrenone Derivatives

Entry	Alkyne	Product	Yield (%)
1	Diphenylacetylene	1,2-diphenylphenanthren-9-one	75
2	1,2-di(p-tolyl)acetylene	1,2-di(p-tolyl)phenanthren-9-one	68
3	1,2-bis(4-methoxyphenyl)acetylene	1,2-bis(4-methoxyphenyl)phenanthren-9-one	62
4	1,2-bis(4-fluorophenyl)acetylene	1,2-bis(4-fluorophenyl)phenanthren-9-one	71

## Experimental Protocol 1: General Procedure for Palladium-Catalyzed Synthesis of Phenanthrenone Derivatives

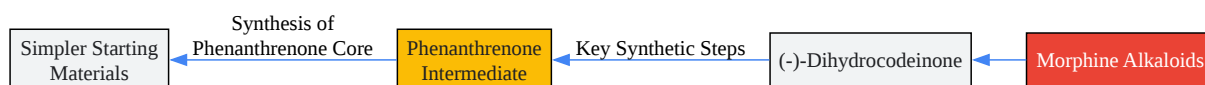
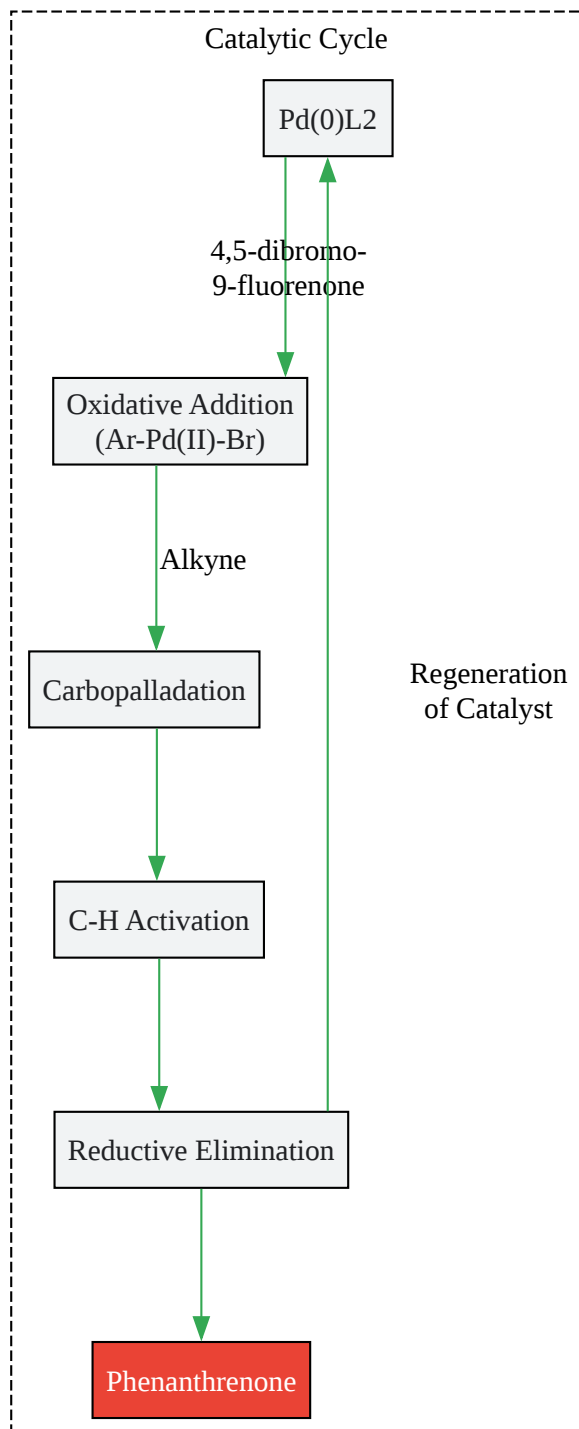
- **Reaction Setup:** To a dried Schlenk tube, add 4,5-dibromo-9-fluorenone (1.0 equiv.), the corresponding internal alkyne (1.2 equiv.), Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ , 10 mol%), and a suitable phosphine ligand such as triphenylphosphine ( $\text{PPh}_3$ , 20 mol%).
- **Solvent and Base Addition:** Add anhydrous toluene as the solvent and a base, such as potassium carbonate ( $\text{K}_2\text{CO}_3$ , 2.0 equiv.).
- **Degassing:** Degas the reaction mixture by bubbling argon or nitrogen through the solution for 15-20 minutes.
- **Reaction:** Seal the tube and heat the reaction mixture to 120 °C for 24 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute with dichloromethane (DCM) and wash with water and brine.

- Purification: Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the desired **phenanthrenone** derivative.

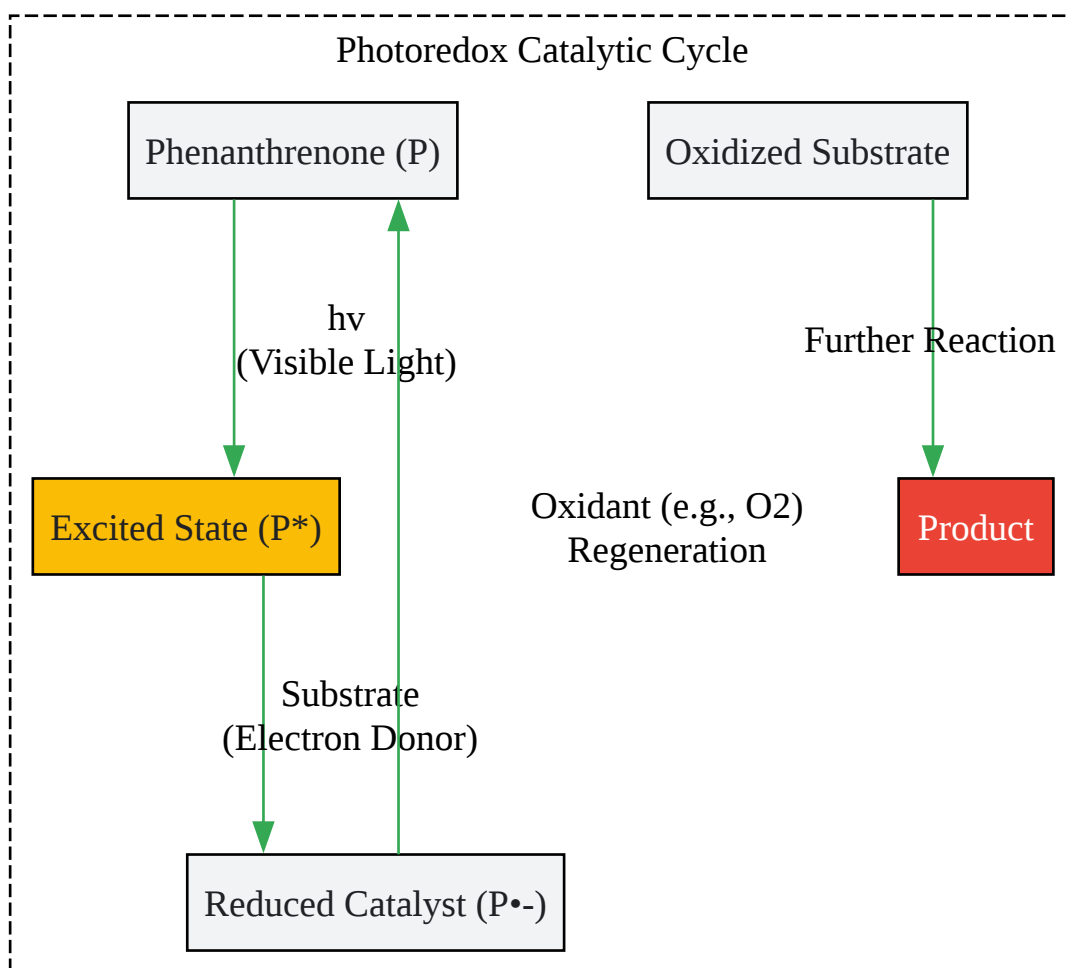
## Reaction Mechanism: Palladium-Catalyzed Annulation

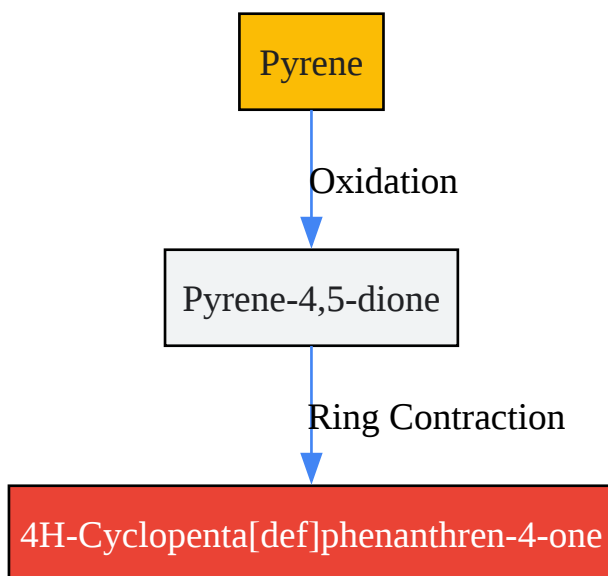
The proposed mechanism for the palladium-catalyzed synthesis of **phenanthrenone** involves a cascade of oxidative addition, carbopalladation, and reductive elimination steps.

4,5-dibromo-9-fluorenone + Alkyne



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## References

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- 2. Synthesis, properties, and application of phenanthrenone: an undeveloped building block and a photocatalyst - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Application Notes and Protocols for the Use of Phenanthrenone in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8515091#using-phenanthrenone-in-organic-synthesis]

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